

HMN-176 stability and storage conditions

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Compound of Interest

Compound Name: HMN-176
Cat. No.: B15584359

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HMN-176 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **HMN-176**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **HMN-176**?

A: Solid **HMN-176** should be stored in a dry and dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.^[1]

Q2: What is the shelf life of **HMN-176**?

A: When stored properly under the recommended long-term conditions, **HMN-176** is stable for at least four years.^[2] Some suppliers indicate a shelf life of over two years when stored correctly.^[1]

Q3: How should **HMN-176** be shipped?

A: **HMN-176** is typically shipped at ambient temperature as a non-hazardous chemical.^[1] It is considered stable enough for the duration of ordinary shipping and customs processing.^{[1][2]}

Q4: How do I dissolve **HMN-176**?

A: **HMN-176** is soluble in dimethyl sulfoxide (DMSO).^[1] To prepare a stock solution, it can be dissolved in fresh DMSO.^[3] It is not soluble in water.^[1]

Q5: What is the stability of **HMN-176** in solution?

A: There is limited publicly available data on the long-term stability of **HMN-176** in solution. It is recommended to prepare fresh solutions for experiments. If a stock solution in DMSO needs to be stored, it should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles. Users should consider conducting their own stability assessments for their specific experimental needs and storage duration.

Q6: Is **HMN-176** sensitive to light?

A: While specific photostability studies are not readily available, it is recommended to store **HMN-176** in the dark, as is good practice for most complex organic molecules to prevent potential degradation.^[1]

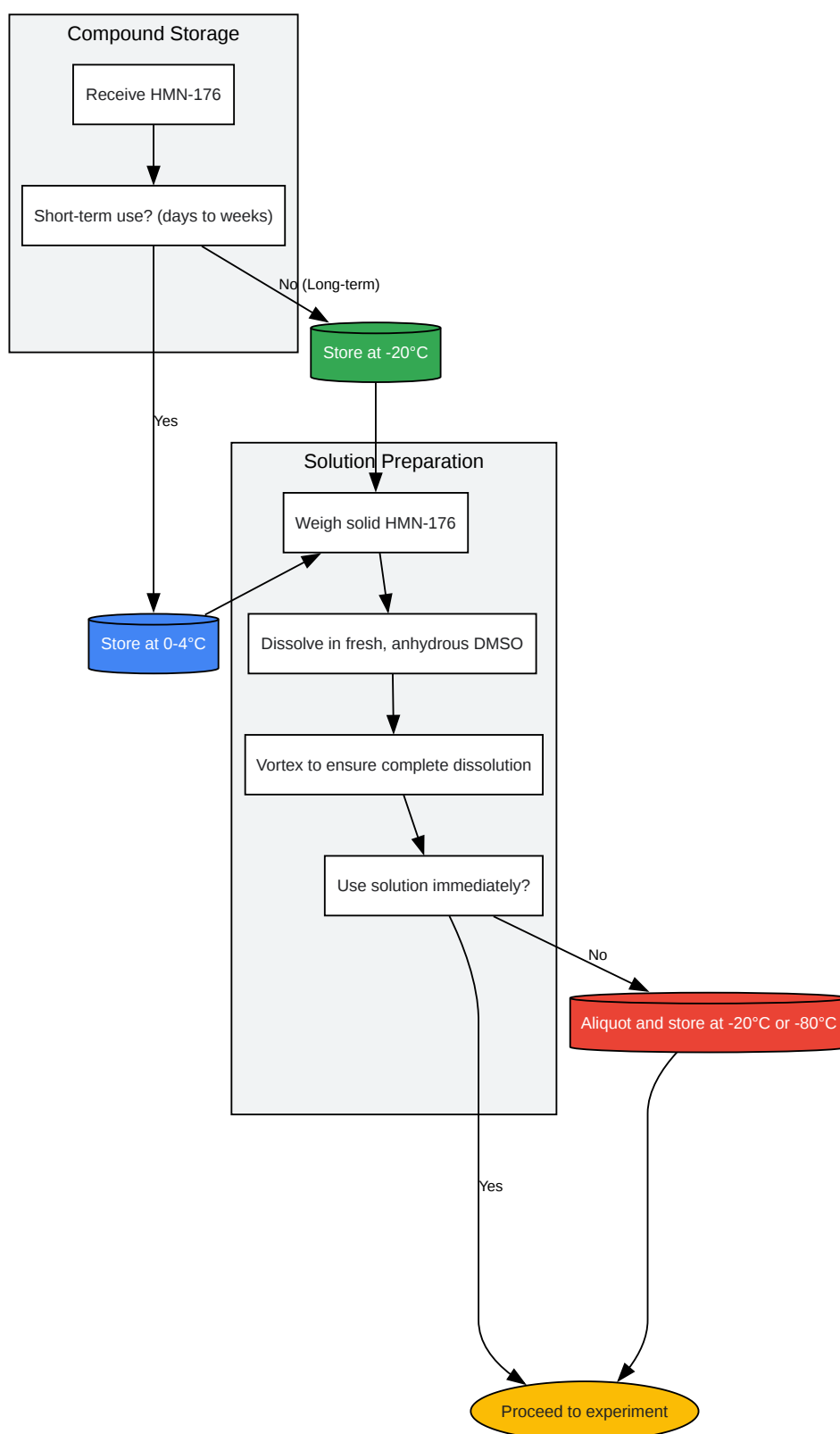
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no compound activity in experiments.	Improper storage of solid HMN-176.	Ensure the compound has been consistently stored at the recommended temperature (-20°C for long-term) and protected from moisture.
Degradation of HMN-176 in solution.	Prepare fresh solutions from solid stock before each experiment. Avoid multiple freeze-thaw cycles of stock solutions.	
Incorrect solvent used.	HMN-176 is soluble in DMSO, not in water. ^[1] Ensure the correct solvent was used for dissolution.	
Precipitation observed in stock solution.	Supersaturation or solvent evaporation.	Gently warm the solution and vortex to redissolve. Ensure the storage vial is properly sealed to prevent solvent evaporation.
Poor quality DMSO.	Use high-purity, anhydrous grade DMSO for preparing solutions. ^[3]	

Storage and Handling Summary

Parameter	Condition	Notes
Solid Storage (Short-term)	0 - 4°C	Days to weeks.[1]
Solid Storage (Long-term)	-20°C	Months to years.[1]
Shipping Condition	Ambient Temperature	Stable for the duration of shipping.[1]
Shelf Life (Solid)	≥ 4 years	When stored properly at -20°C. [2]
Recommended Solvent	DMSO	Not soluble in water.[1]
Solution Storage	-20°C or -80°C	Aliquot to avoid freeze-thaw cycles. Long-term stability data is limited; prepare fresh solutions when possible.
Light Sensitivity	Store in the dark	General precaution for chemical compounds.[1]

Experimental Workflow and Decision Making

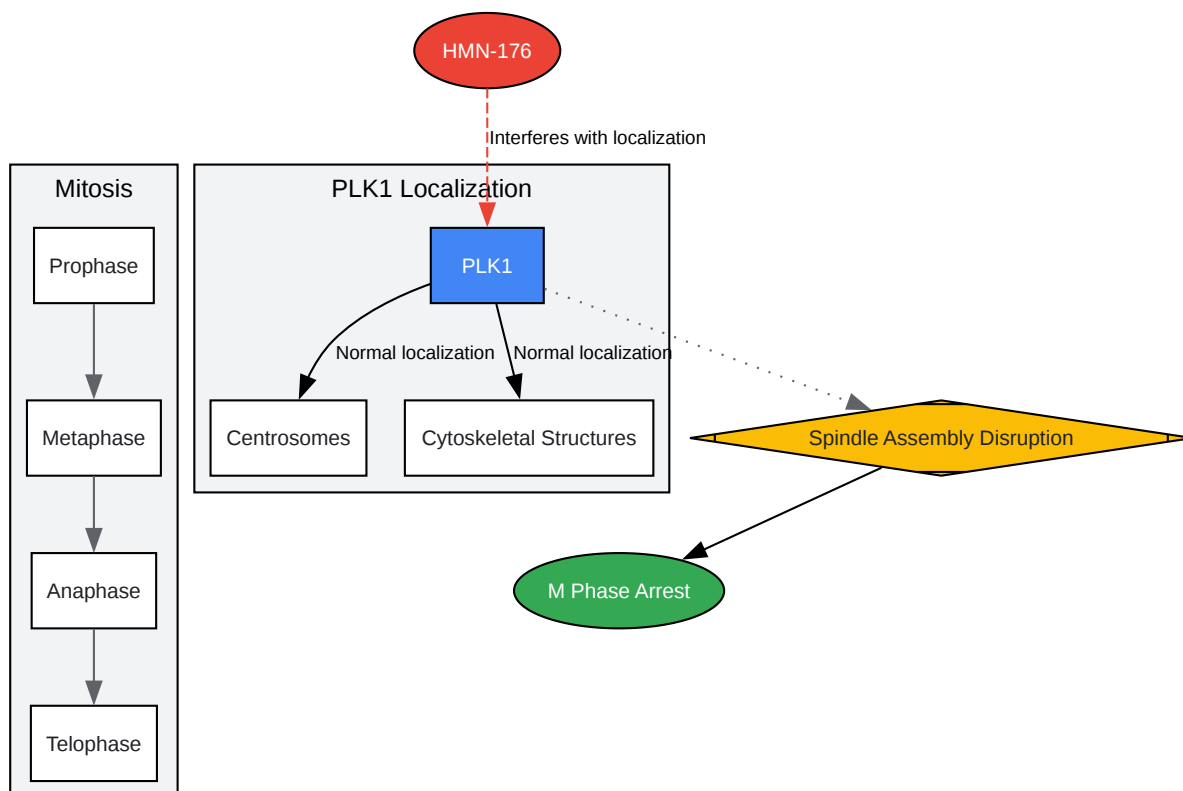


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Caption: Workflow for **HMN-176** storage and solution preparation.

HMN-176 Signaling Pathway Interaction

HMN-176 is known to interfere with the subcellular localization of Polo-like kinase 1 (PLK1), which plays a crucial role in mitosis.



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Caption: **HMN-176** mechanism of action via PLK1 localization interference.

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